

# 3-(Tert-butoxycarbonyl)phenylboronic acid safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 3-(*Tert*-butoxycarbonyl)phenylboronic acid

**Cat. No.:** B1271543

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **3-(Tert-butoxycarbonyl)phenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-(tert-butoxycarbonyl)phenylboronic acid**, a versatile reagent in organic synthesis and drug discovery. The following sections detail its hazard identification, handling procedures, and experimental protocols to ensure its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

**3-(Tert-butoxycarbonyl)phenylboronic acid** is a white to off-white crystalline powder.<sup>[1]</sup> Its chemical structure features a phenyl ring substituted with a boronic acid group and a tert-butoxycarbonyl (Boc) protecting group. This compound is primarily utilized as a building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **3-(Tert-butoxycarbonyl)phenylboronic acid**

Property	Value	Reference
CAS Number	220210-56-0	[3]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> BO <sub>4</sub>	[3]
Molecular Weight	222.05 g/mol	[3]
Melting Point	96-102 °C	
Boiling Point	375.0 ± 44.0 °C (Predicted)	
Density	1.15 ± 0.1 g/cm <sup>3</sup> (Predicted)	
Solubility	Soluble in Methanol	
Appearance	White to off-white crystalline powder	[1]

## Safety and Hazard Information

### GHS Classification

**3-(Tert-butoxycarbonyl)phenylboronic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin irritation	2	H315: Causes skin irritation
Serious eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS pictograms: Irritant (GHS07) Signal word: Warning

## Precautionary Measures

Strict adherence to the following precautionary statements is crucial for the safe handling of this compound.

Table 3: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/ eye protection/ face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER/doctor if you feel unwell.
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention.
P362 + P364		Take off contaminated clothing and wash it before reuse.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.

---

P405 Store locked up.

---

Disposal P501 Dispose of contents/container in accordance with local/regional/national/international regulations.

---

## Handling and Storage

Proper handling and storage are essential to maintain the integrity of **3-(tert-butoxycarbonyl)phenylboronic acid** and to ensure the safety of laboratory personnel.

- Engineering Controls: Handle this compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves.
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place.<sup>[2]</sup> Keep away from incompatible materials such as strong oxidizing agents.

## Experimental Protocols

### Synthesis of 3-(Tert-butoxycarbonyl)phenylboronic acid

A common method for the synthesis of **3-(tert-butoxycarbonyl)phenylboronic acid** involves the reaction of 3-carboxy-phenylboronic acid with a tert-butoxycarbonylating agent.

Materials:

- 3-Carboxy-phenylboronic acid

- Thionyl chloride
- Potassium tert-butoxide
- Tetrahydrofuran (THF)
- Water
- Acetic acid
- Petroleum ether
- 10L glass reactor with mechanical stirring, thermometer, and constant pressure dropping funnel
- Nitrogen source

**Procedure:**

- Under a nitrogen atmosphere, add 3 moles of 3-carboxy-phenylboronic acid and 4 kg of tetrahydrofuran to the 10L glass reactor.
- With stirring, slowly add 4.5 moles of thionyl chloride dropwise to the mixture under reflux.
- Continue the reaction for 4 hours.
- Cool the reaction mixture to 0-5 °C.
- Add 7.5 moles of potassium tert-butoxide in batches, maintaining the temperature at 0-5 °C.
- Continue stirring for 1 hour after the addition of potassium tert-butoxide is complete.
- Add 2 kg of water to the reaction mixture.
- Acidify the mixture with acetic acid.
- Allow the layers to separate and collect the organic phase.
- Concentrate the organic phase to obtain the crude product.

- Recrystallize the crude product from 2 kg of petroleum ether to yield solid **3-(tert-butoxycarbonyl)phenylboronic acid**.

This procedure is expected to yield a product with a purity of approximately 98% and a molar yield of 95%.

## General Protocol for Suzuki-Miyaura Cross-Coupling Reaction

**3-(Tert-butoxycarbonyl)phenylboronic acid** is a key reagent in Suzuki-Miyaura cross-coupling reactions to form biaryl compounds. The following is a general procedure.

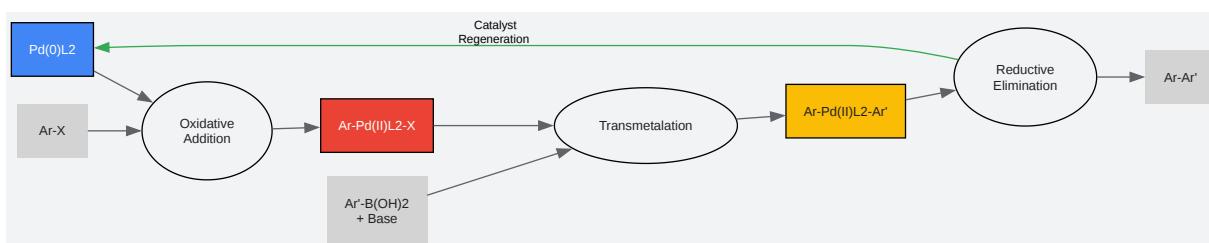
### Materials:

- **3-(Tert-butoxycarbonyl)phenylboronic acid** (1.2 equivalents)
- Aryl halide (1.0 equivalent)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ , 0.5-5 mol%)
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Na}_2\text{CO}_3$ , 2.0-3.0 equivalents)
- Degassed solvent (e.g., toluene/ethanol/water mixture)
- Flame-dried reaction vessel with magnetic stir bar and condenser
- Inert gas (e.g., nitrogen or argon)

### Procedure:

- To the flame-dried reaction vessel, add **3-(tert-butoxycarbonyl)phenylboronic acid**, the aryl halide, and the base.
- Evacuate and backfill the vessel with an inert gas three times.
- Add the palladium catalyst to the vessel.
- Add the degassed solvent system.

- Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[4]
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with water and extract the product with an organic solvent (e.g., ethyl acetate).[5]
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.[4]
- Purify the residue by silica gel column chromatography.[4]



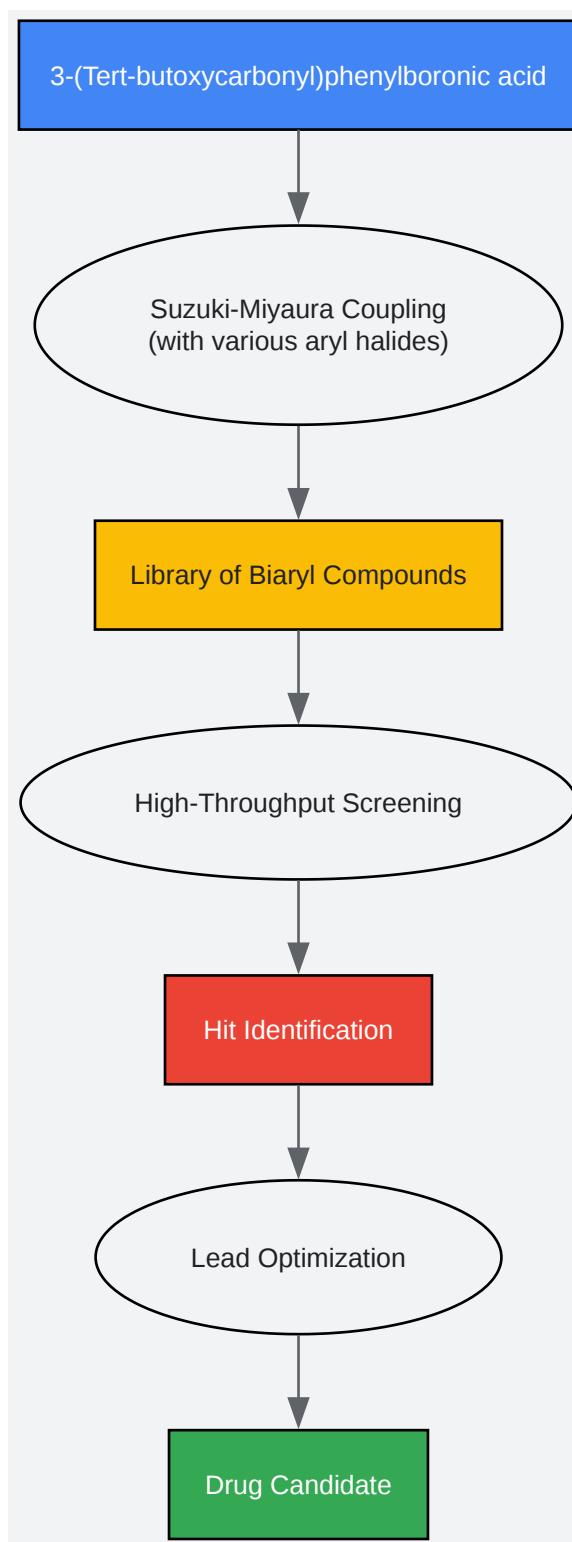
[Click to download full resolution via product page](#)

Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Biological and Drug Discovery Applications

The boronic acid moiety in **3-(tert-butoxycarbonyl)phenylboronic acid** can form reversible covalent bonds with diols, which are present in many biological molecules such as sugars and glycoproteins.[2] This property makes it a compound of interest in drug discovery and for the development of targeted therapies and drug delivery systems.[1] It has been investigated for its potential in enzyme inhibition, particularly with serine proteases and glycosidases.[2]

While this compound is a valuable building block for synthesizing biologically active molecules, no specific signaling pathways directly involving **3-(tert-butoxycarbonyl)phenylboronic acid** have been identified in the current literature. Its primary role in drug development is as an intermediate in the synthesis of more complex molecules.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Role of **3-(tert-butoxycarbonyl)phenylboronic acid** in a typical drug discovery workflow.

## Disposal Considerations

Dispose of **3-(tert-butoxycarbonyl)phenylboronic acid** and its containers in accordance with local, regional, and national regulations. It is recommended to entrust disposal to a licensed waste disposal company. Do not allow the product to enter drains.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-(Tert-butoxycarbonyl)phenylboronic acid | 220210-56-0 | Benchchem [benchchem.com]
- 3. 3-tert-Butoxycarbonylphenylboronic acid | 220210-56-0 [chemicalbook.com]
- 4. benchchem.com [benchchem.com]

- 5. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [3-(Tert-butoxycarbonyl)phenylboronic acid safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271543#3-tert-butoxycarbonyl-phenylboronic-acid-safety-and-handling-precautions]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)